

CP4D Monitoring & Logging Technical Support Center for Research

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Compound of Interest

Compound Name: CP4d

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Welcome to the technical support center for monitoring and logging in IBM Cloud Pak for Data (CP4D) in a research setting. This guide is designed for researchers, scientists, and drug development professionals to help you troubleshoot common issues encountered during your experiments.

Frequently Asked Questions (FAQs)

Q1: My Jupyter notebook kernel in Watson Studio keeps dying. What should I do?

A1: Kernel death in Jupyter notebooks is often due to memory constraints or problematic code. Here's a step-by-step troubleshooting guide:

- **Stop the Kernel:** When not actively running computations, stop the kernel to free up resources. You can do this from the notebook menu by navigating to File > Stop Kernel.[\[1\]](#)
- **Reconnect the Kernel:** If the kernel becomes unresponsive, manually reconnect by going to Kernel > Reconnect.[\[1\]](#)
- **Check for Infinite Loops:** Review your code for any loops that may not have a proper exit condition. An infinite loop can quickly consume all available memory.[\[2\]](#)
- **Reduce Data in Memory:** If you are working with large datasets, try to free up memory by deleting unused dataframes or variables.[\[1\]](#)

- **Avoid Excessive Output:** Printing large amounts of text or entire dataframes to the output can cause the kernel to crash. Instead, use `.head()` or `.tail()` to inspect your data.[\[2\]](#)
- **Increase Resources:** If the issue persists, you may need to allocate more memory (RAM) to your environment.[\[3\]](#)
- **Check for Environment Conflicts:** If you have customized your environment's `.yaml` file, ensure there are no conflicting versions of Python or other libraries that could cause instability.[\[3\]](#)

Q2: I'm seeing an ImagePullBackOff error when my environment tries to start. How can I fix this?

A2: The ImagePullBackOff error indicates that Kubernetes cannot pull the container image required for your environment. This is a common issue that can be resolved by checking the following:

- **Verify Image Name and Tag:** Ensure the image name and tag specified in your environment definition are correct and exist in the container registry.[\[4\]](#)[\[5\]](#)[\[6\]](#) A simple typo is a frequent cause of this error.[\[5\]](#)
- **Check Registry Credentials:** If you are using a private container registry, confirm that your `imagePullSecrets` are correctly configured and that the credentials have not expired.[\[4\]](#)[\[5\]](#) An "Authorization failed" message in the pod description points to an issue with your credentials.[\[6\]](#)
- **Inspect Network Connectivity:** Ensure that your cluster has network access to the container registry. Firewalls or other network policies can sometimes block the connection.[\[4\]](#)[\[6\]](#)
- **Examine Pod Description:** Use the `oc describe pod` command to get more detailed error messages. This can provide clues such as "manifest not found" (indicating an incorrect image name or tag) or "authorization failed".[\[6\]](#)

Q3: My machine learning model's accuracy has suddenly dropped. How can I diagnose the cause?

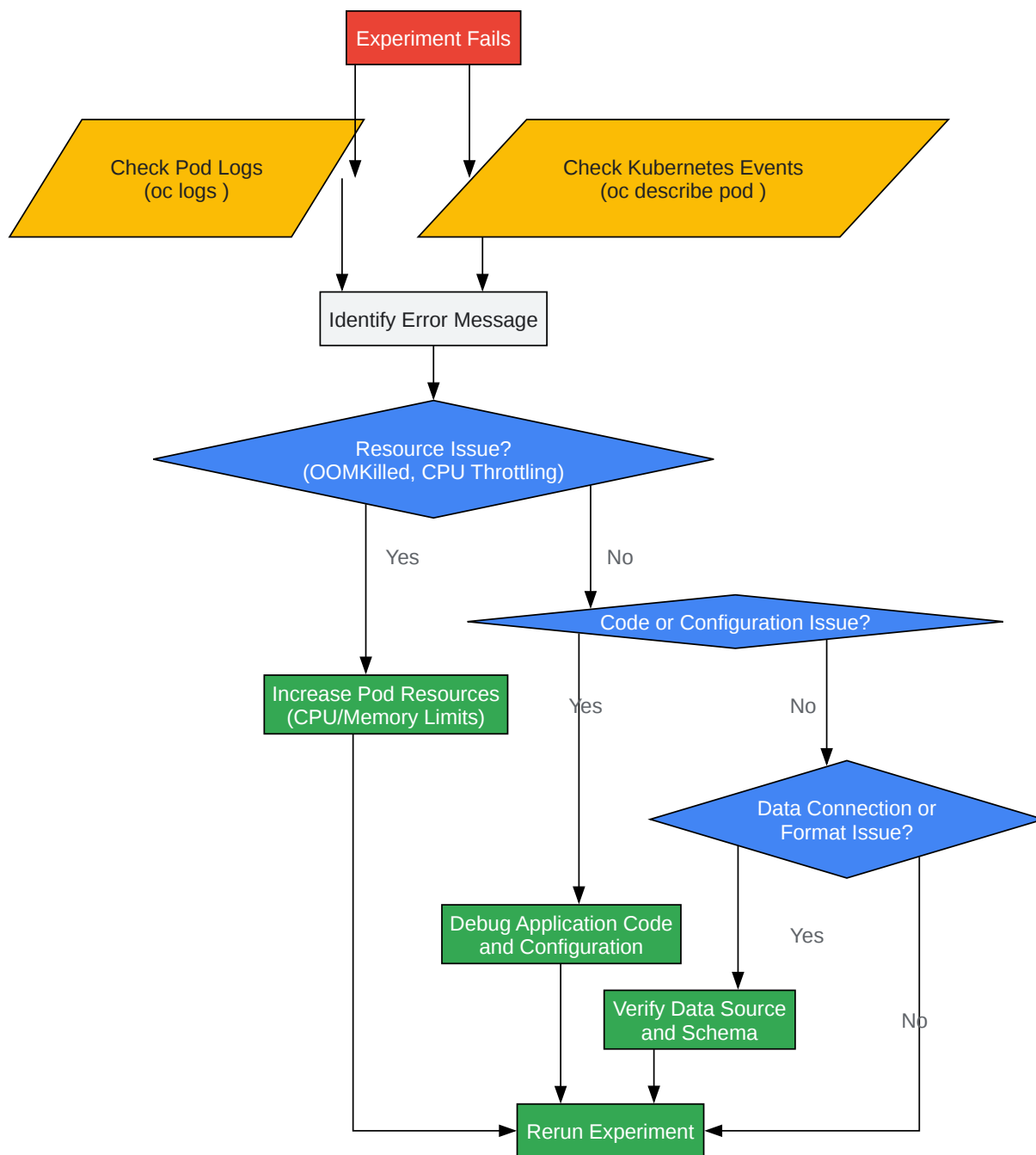
A3: A sudden drop in model accuracy, often referred to as model degradation, is a critical issue. Here's how to approach diagnosing the problem:

- Check for Data Drift: The statistical properties of the data you are scoring may have changed over time compared to your training data. This is a common cause of performance degradation.^[7]^[8] Use monitoring tools to compare the distributions of your training and live data.
- Look for Concept Drift: The relationship between your input features and the target variable may have changed. This can happen due to external factors not accounted for in the original training data.^[8]
- Evaluate on Different Data Segments: Test your model's performance on various subsets of your data to identify if the degradation is specific to a particular segment.^[9]
- Review the Data Pipeline: Errors or changes in your data preprocessing pipeline can introduce issues that negatively impact your model's performance.^[9]
- Retrain the Model: If you detect significant data or concept drift, you will likely need to retrain your model on more recent data to restore its accuracy.^[10]

Troubleshooting Guides

Guide 1: Troubleshooting a Failed Experiment Workflow

This guide provides a systematic approach to troubleshooting a failed experiment in **CP4D**.

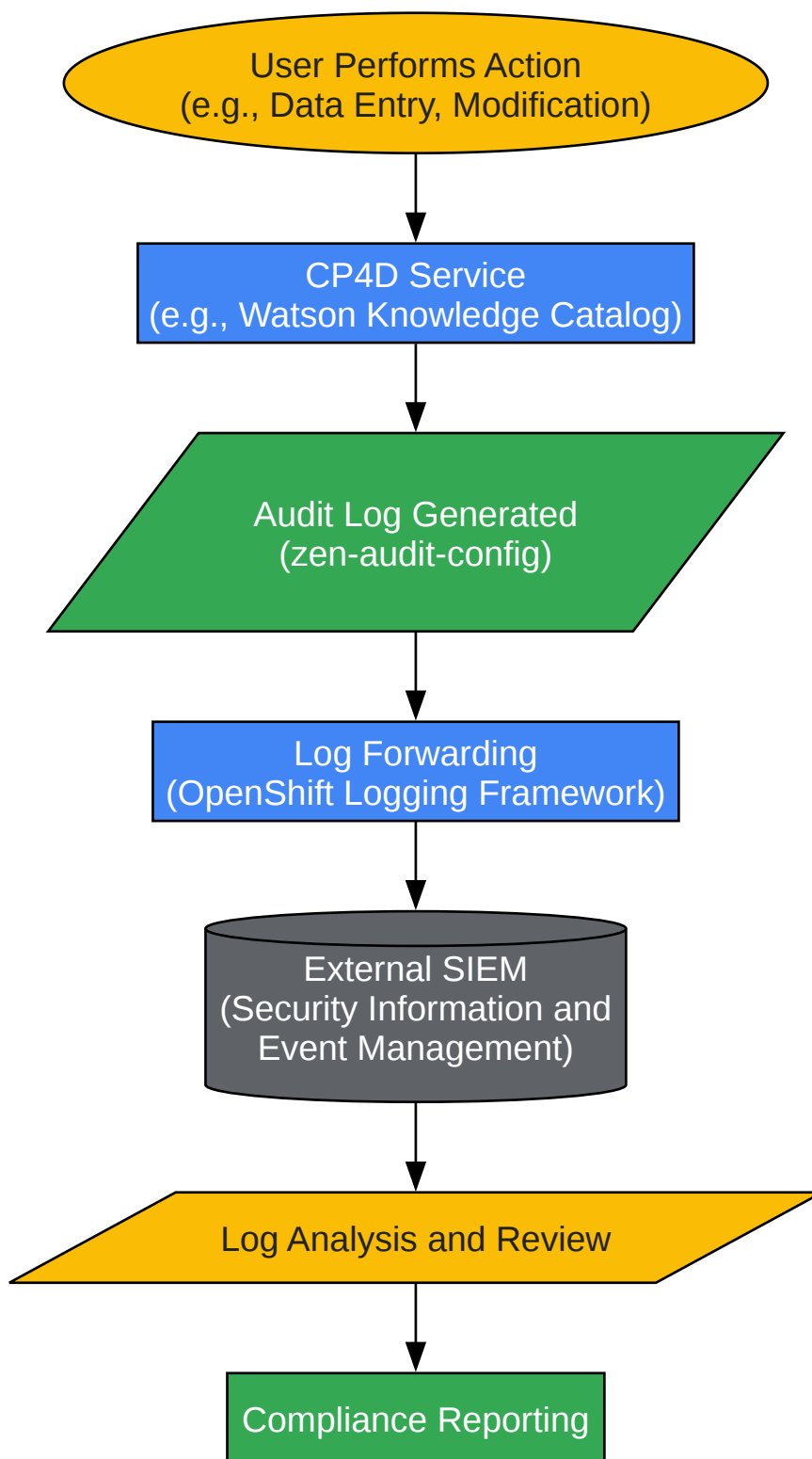


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A high-level workflow for troubleshooting failed experiments.

Guide 2: Ensuring Data Integrity with Audit Logging in a Clinical Trial Setting

For drug development professionals, maintaining a clear audit trail is essential for regulatory compliance and data integrity.



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The process of generating and analyzing audit logs for data governance.

Data and Experimental Protocols

Table 1: Recommended Resource Quotas for Research Projects

Properly scoping resource quotas can prevent resource contention and ensure the smooth execution of experiments.[\[11\]](#)[\[12\]](#)

Project Type	CPU Request (Cores)	CPU Limit (Cores)	Memory Request (Gi)	Memory Limit (Gi)
Small Scale Data Analysis	2	4	8	16
Medium Scale ML Model Training	8	16	32	64
Large Scale Deep Learning	16	32	64	128
Genomics Data Processing	32	64	128	256

Note: These are starting recommendations and should be adjusted based on the specific requirements of your workload.

Table 2: Log Rotation Best Practices for CP4D Services

Effective log rotation is crucial for managing storage and preventing performance degradation.

Service Type	Log Rotation Policy	Max Log Size	Max Number of Files
Core CP4D Services	Daily	100 MB	10
Watson Studio Runtimes	By Size	200 MB	20
Database Services (e.g., Db2)	Daily	500 MB	15
High-Volume Custom Applications	By Size and Hourly	1 GB	24

Experimental Protocol: Configuring Audit Logging

To ensure all relevant user actions are captured for auditing purposes, you need to configure the zen-audit-config ConfigMap.

- Log into your OpenShift Cluster: Use the `oc login` command with your cluster credentials.
- Switch to the **CP4D** Project: Use `oc project` to switch to the correct project.
- Create the zen-audit-config ConfigMap: If it doesn't already exist, create a YAML file (e.g., `zen-audit-config.yaml`) with the following content:
- Apply the ConfigMap: Use `oc apply -f zen-audit-config.yaml` to create or update the ConfigMap.
- Restart the zen-audit Pods: To apply the changes, you must restart the zen-audit pods.
 - Get the pod names: `oc get pods | grep zen-audit`
 - Delete each pod: `oc delete pod`

This will ensure that audit logs are generated and can be forwarded to an external SIEM for analysis and retention.[\[13\]](#)

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